Technical Stewardship Guide: N-(2,4-dichlorophenyl)-3-oxobutanamide

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Compound of Interest

Compound Name:	*N-(2,4-dichlorophenyl)-3-oxobutanamide*
CAS No.:	*17223-66-4*
Cat. No.:	*B090779*

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Executive Summary

Compound: **N-(2,4-dichlorophenyl)-3-oxobutanamide** (CAS: 17223-66-4) Synonyms: Acetoacet-2,4-dichloroanilide; 2',4'-Dichloroacetoacetanilide.[1] Primary Application: Key intermediate in the synthesis of azo pigments and pyrazole-based pharmaceutical scaffolds (e.g., kinase inhibitors, anti-inflammatory agents).

This guide provides a technical framework for the safe handling, storage, and operational use of **N-(2,4-dichlorophenyl)-3-oxobutanamide**.[1] While often treated as a standard organic intermediate, its structural capacity to hydrolyze into 2,4-dichloroaniline—a potent methemoglobinemia-inducing agent—necessitates a rigorous safety protocol.[1] This document synthesizes toxicological data with field-proven engineering controls to protect researchers and ensure data integrity in drug development workflows.

Chemical Identity & Physicochemical Profile[2][3][4]

Understanding the physical state is the first step in risk mitigation. As a solid, the primary vector of exposure is dust inhalation; however, once solubilized, the risk shifts to dermal absorption.

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Property	Data	Operational Implication
CAS Number	17223-66-4	Use for inventory tracking and regulatory reporting.[1][2]
Molecular Formula	$C_{10}H_9Cl_2NO_2$	MW: 246.09 g/mol .[3]
Physical State	White to off-white crystalline powder	High potential for static charge generation; dust explosion risk if dispersed.[1]
Melting Point	104–106 °C	Stable at room temperature; avoid high-shear milling without cooling.[1]
Solubility	Low in water; Soluble in MeOH, Acetone, DCM	Critical: Once dissolved in organic solvents (e.g., DMSO/DCM), skin permeation rates increase significantly.
pKa	~10.5 (Methylene group)	The active methylene makes it prone to deprotonation by bases; handle base-promoted reactions with exotherm awareness.[1]

Hazard Profiling & Toxicology Mechanisms[5]

GHS Classification (Harmonized)

- Danger[2][4]
- H302: Harmful if swallowed.[5][6]
- H317: May cause an allergic skin reaction (Sensitizer).[5]
- H318: Causes serious eye damage (Irreversible effects possible).
- H411: Toxic to aquatic life with long-lasting effects.[1]

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The Hidden Hazard: Metabolic/Hydrolytic Degradation

The safety profile of this amide is inextricably linked to its stability. Under acidic or enzymatic conditions (in vivo), the amide bond can cleave, releasing 2,4-dichloroaniline.

Toxicological Mechanism:

- Absorption: The parent compound enters via inhalation or ingestion.
- Hydrolysis: Metabolic breakdown releases 2,4-dichloroaniline.
- Toxicity: The aniline metabolite oxidizes Hemoglobin (Fe^{2+}) to Methemoglobin (Fe^{3+}), reducing oxygen transport capacity (Cyanosis).



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Figure 1: Mechanism of potential toxicity via metabolic hydrolysis.[1]

Engineering Controls & PPE Matrix

Engineering Controls

- Solid Handling: All weighing of pure powder >10 mg must occur inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Static Control: Use anti-static weighing boats. Ground all metal spatulas and transfer vessels to prevent static discharge ignition of dust clouds.
- Ventilation: Ensure face velocity is maintained at 0.5 m/s (100 fpm).

Personal Protective Equipment (PPE) Selection

Standard latex gloves are insufficient for halogenated aromatics in organic solvents.

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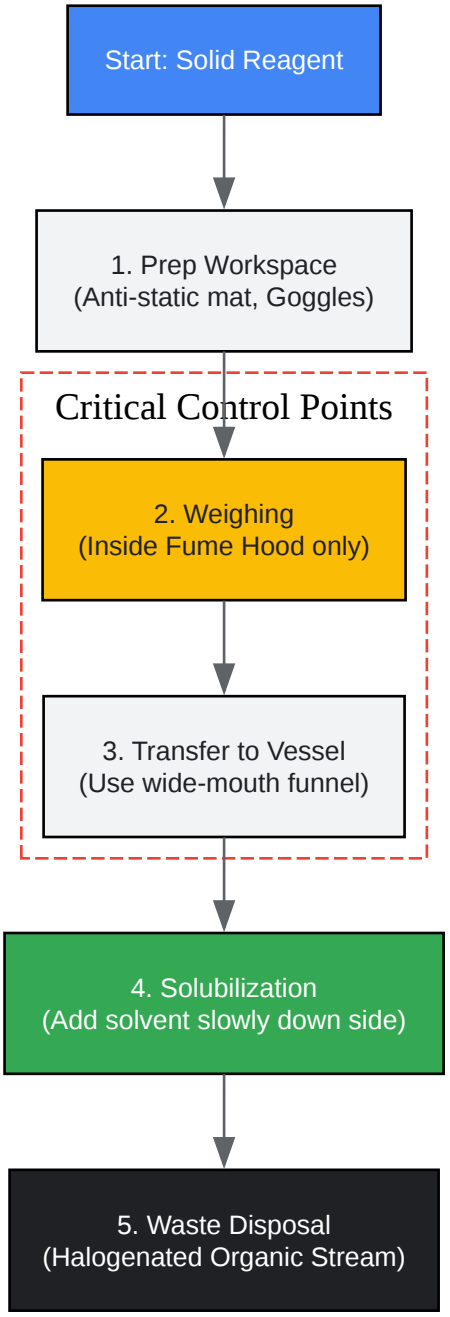
Protection Zone	Recommendation	Rationale
Eyes	Chemical Goggles (Not Safety Glasses)	H318 (Serious Eye Damage) indicates risk of corneal opacity.[1] Goggles provide a seal against dust and splashes.
Hands (Solid)	Nitrile (Double gloved, 0.11 mm min)	Sufficient for incidental contact with solids.
Hands (Solution)	Laminate Film (Silver Shield) or Thick Nitrile (>0.2 mm)	If dissolved in DCM or Acetone, standard nitrile degrades rapidly. Laminate offers broad chemical resistance.
Respiratory	N95/P2 (if outside hood)	Only required if engineering controls (fume hood) fail or during spill cleanup.
Body	Lab Coat (Cotton/Poly) + Tyvek Sleeves	Prevents dust accumulation on street clothes; sleeves protect wrists during transfer.

Operational Protocols

Safe Weighing & Transfer Workflow

This protocol minimizes dust generation and ensures accurate dosing for reaction screening.

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Figure 2: Step-by-step solids handling workflow to minimize exposure.

Reaction Setup & Monitoring

- Inert Atmosphere: While the compound is air-stable, many of its downstream couplings (e.g., Knoevenagel condensation, azo coupling) require base catalysis. Run reactions under Nitrogen/Argon to prevent oxidative side-products.[1]

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- TLC Monitoring:
  - Visualization: UV (254 nm). The aromatic ring provides strong absorbance.
  - Stain: $KMnO_4$ (active methylene oxidation) or Hanessian's Stain.
- Quenching: If using strong bases (NaH, KOtBu) to deprotonate the methylene, quench with saturated NH_4Cl at 0°C to prevent uncontrolled exotherms.

Impurity Management in Drug Development

For pharmaceutical applications, trace 2,4-dichloroaniline is considered a Genotoxic Impurity (GTI) or Potentially Mutagenic Impurity (PMI).

- Protocol: Analytical methods (HPLC-MS) must be developed with a Limit of Quantitation (LOQ) sufficient to detect aniline residuals at ppm levels relative to the API dose.
- Purification: Recrystallization from Ethanol/Water is typically effective for removing unreacted aniline precursors.

Emergency Response & Storage

Storage Conditions

- Temperature: Ambient (15–25°C).
- Environment: Keep container tightly closed in a dry, well-ventilated place.
- Incompatibilities: Segregate from strong oxidizing agents (risk of fire) and strong acids (risk of hydrolysis to toxic aniline).

Emergency Procedures

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Scenario	Immediate Action	Follow-up
Eye Contact	Irrigate immediately for 15+ mins. Lift eyelids.	Seek immediate ophthalmological attention. Do not wait for symptoms.
Skin Contact	Brush off dry powder, then wash with soap/water.	Monitor for redness or sensitization.[2] Isolate contaminated clothing.[7][8][9]
Inhalation	Move to fresh air.[2][5][7][8]	If breathing is difficult, administer oxygen (trained personnel only).
Spill (Solid)	Do NOT dry sweep. Cover with wet paper towels (ethanol/water) to suppress dust.	Scoop into hazardous waste container. Wash area with detergent.

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